

Thermochemical Profile of 2,4,4-Trimethylhexane: A Technical Guide

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Compound of Interest

Compound Name: 2,4,4-Trimethylhexane

Cat. No.: B091184

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available thermochemical data for **2,4,4-trimethylhexane** (C_9H_{20}). The information is compiled from critically evaluated sources and is intended to be a valuable resource for professionals in research and development.

Core Thermochemical Data

The following tables summarize the key thermochemical properties of **2,4,4-trimethylhexane**. All data is presented for the liquid phase at standard conditions (298.15 K and 1 bar) unless otherwise specified.

Table 1: Enthalpy Data for Liquid **2,4,4-Trimethylhexane**

Property	Value (kJ/mol)	Reference
Standard Enthalpy of Formation ($\Delta_fH^\circ_{\text{liquid}}$)	-280.20 ± 1.3	[1]
Standard Enthalpy of Combustion ($\Delta_cH^\circ_{\text{liquid}}$)	-6125.3 ± 1.3	[1]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)	38.5 at 338 K	[2]

Note: Specific experimental data for the standard entropy (S°) and heat capacity (C_p) of **2,4,4-trimethylhexane** were not available in the reviewed literature. Data for other nonane isomers can be found in the NIST/TRC Web Thermo Tables.[\[3\]](#)

Experimental Protocols

The determination of thermochemical data relies on precise experimental techniques. Below are detailed methodologies for the key experiments relevant to the data presented.

Determination of Enthalpy of Combustion via Bomb Calorimetry

The standard enthalpy of combustion of volatile organic compounds like **2,4,4-trimethylhexane** is determined using a bomb calorimeter.

Methodology:

- Sample Preparation: A precise mass of high-purity **2,4,4-trimethylhexane** is encapsulated in a combustible container of known heat of combustion. For volatile liquids, this is often a gelatin capsule or a container that can be sealed to prevent evaporation.
- Bomb Assembly: The encapsulated sample is placed in a crucible within the bomb. A fuse wire is positioned to be in contact with the sample.
- Pressurization: The bomb is sealed and pressurized with a large excess of pure oxygen, typically to around 30 atm.
- Calorimeter Setup: The sealed bomb is submerged in a known mass of water in the calorimeter's insulated container. The system is allowed to reach thermal equilibrium, and the initial temperature is recorded with high precision.
- Ignition: The sample is ignited by passing an electric current through the fuse wire.
- Temperature Measurement: The temperature of the water is recorded at regular intervals until it reaches a maximum and then begins to cool.

- Data Analysis: The heat capacity of the calorimeter is predetermined by combusting a standard substance with a known heat of combustion, such as benzoic acid. The heat released by the combustion of the **2,4,4-trimethylhexane** sample is calculated from the observed temperature change, taking into account the heat capacity of the calorimeter system. Corrections are applied for the heat of formation of nitric acid (from residual nitrogen in the bomb) and sulfuric acid (if sulfur impurities are present), as well as for the heat of combustion of the capsule and the fuse wire. The standard enthalpy of combustion is then calculated from the heat released by the combustion of a known molar quantity of the sample.

Determination of Enthalpy of Vaporization via Correlation Gas Chromatography

Correlation gas chromatography is a powerful technique for determining the enthalpy of vaporization of compounds, especially for a homologous series like alkanes.

Methodology:

- Instrumentation: A gas chromatograph equipped with a capillary column (a non-polar column is suitable for alkanes) and a flame ionization detector (FID) is used.
- Standard Preparation: A series of n-alkanes with well-documented enthalpies of vaporization are chosen as standards.
- Sample Preparation: A dilute solution of **2,4,4-trimethylhexane** and the n-alkane standards is prepared in a volatile solvent.
- Isothermal Analysis: The gas chromatograph is operated at a series of constant temperatures (isothermal runs). At each temperature, the prepared sample mixture is injected.
- Data Acquisition: The retention time for each compound (**2,4,4-trimethylhexane** and the n-alkane standards) is recorded for each isothermal run.
- Data Analysis: The logarithm of the retention times (or more accurately, the adjusted retention times) is plotted against the reciprocal of the absolute temperature (a van't Hoff plot). The slope of this plot is proportional to the enthalpy of transfer from the stationary

phase to the mobile phase. By correlating the retention behavior of **2,4,4-trimethylhexane** with that of the n-alkane standards with known enthalpies of vaporization, the enthalpy of vaporization for **2,4,4-trimethylhexane** can be accurately determined.

Theoretical Methodologies

In addition to experimental determination, theoretical methods can provide valuable estimations of thermochemical properties.

Benson Group Additivity Method

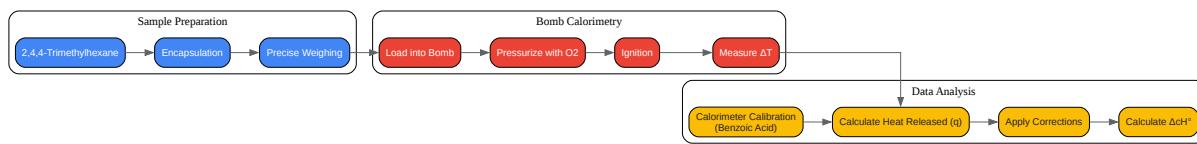
The Benson group additivity method is a widely used technique to estimate the enthalpy of formation of organic molecules in the gas phase. The method is based on the principle that the thermochemical properties of a molecule can be approximated by the sum of the contributions of its constituent groups.

Methodology:

- Molecular Decomposition: The **2,4,4-trimethylhexane** molecule is dissected into its constituent functional groups. For **2,4,4-trimethylhexane**, these groups are:
 - One primary carbon bonded to a tertiary carbon: $C-(C)(H)_3$
 - One primary carbon bonded to a quaternary carbon: $C-(C)(H)_3$
 - One secondary carbon bonded to a tertiary and a quaternary carbon: $C-(C)_2(H)_2$
 - One tertiary carbon bonded to one primary and one secondary carbon: $C-(C)_2(H)$
 - One quaternary carbon bonded to one primary and one secondary carbon: $C-(C)_4$
- Summation of Group Values: The empirically determined enthalpy of formation values for each of these groups are summed.
- Symmetry and Stereoisomer Corrections: Corrections for molecular symmetry and the presence of stereoisomers are applied to the summed group values to obtain the final estimated enthalpy of formation.

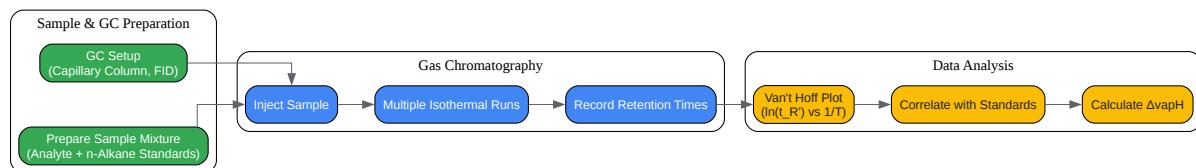
Visualizations

The following diagrams illustrate the workflows for the experimental determination of the thermochemical properties of **2,4,4-trimethylhexane**.



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Caption: Workflow for Determining Enthalpy of Combustion.



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Caption: Workflow for Determining Enthalpy of Vaporization.

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